

The Toxicological Profile of 5-Hydroxy Imidacloprid: A Technical Guide

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Compound of Interest

Compound Name: 5-Hydroxy Imidacloprid-d4

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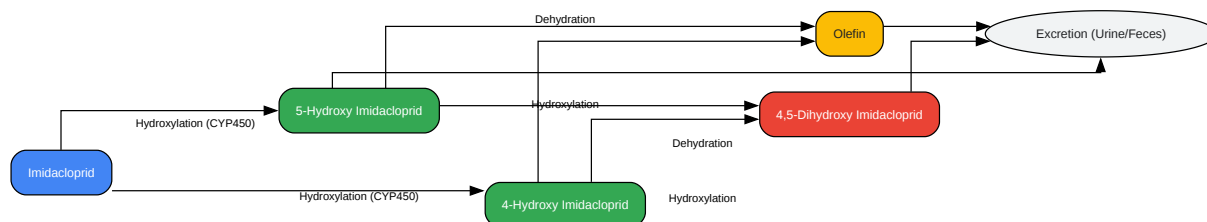
Abstract

5-Hydroxy Imidacloprid is a primary metabolite of the widely used neonicotinoid insecticide, Imidacloprid. Formed through the hydroxylation of the parent compound's imidazolidine ring, this metabolite retains significant biological activity. Understanding its toxicological profile is crucial for a comprehensive assessment of the environmental and non-target organism risks associated with Imidacloprid use. This document provides an in-depth technical overview of the metabolism, mechanism of action, and toxicological endpoints of 5-Hydroxy Imidacloprid, supported by quantitative data, experimental methodologies, and pathway visualizations.

Metabolism and Pharmacokinetics

Imidacloprid undergoes metabolism in mammals, insects, and the environment, primarily through two major pathways. One of these key pathways involves the hydroxylation of the imidazolidine ring, leading to the formation of 4-Hydroxy Imidacloprid and 5-Hydroxy Imidacloprid. 5-Hydroxy Imidacloprid is often the major metabolic product. This biotransformation is typically mediated by cytochrome P450 enzymes in the liver. Following its formation, 5-Hydroxy Imidacloprid can be further metabolized or excreted in both urine and

feces. Studies in goldfish have also identified 5-hydroxy-IMI as a significant metabolite, accumulating in the liver after an initial dehydrogenation of Imidacloprid to IMI-olefin.



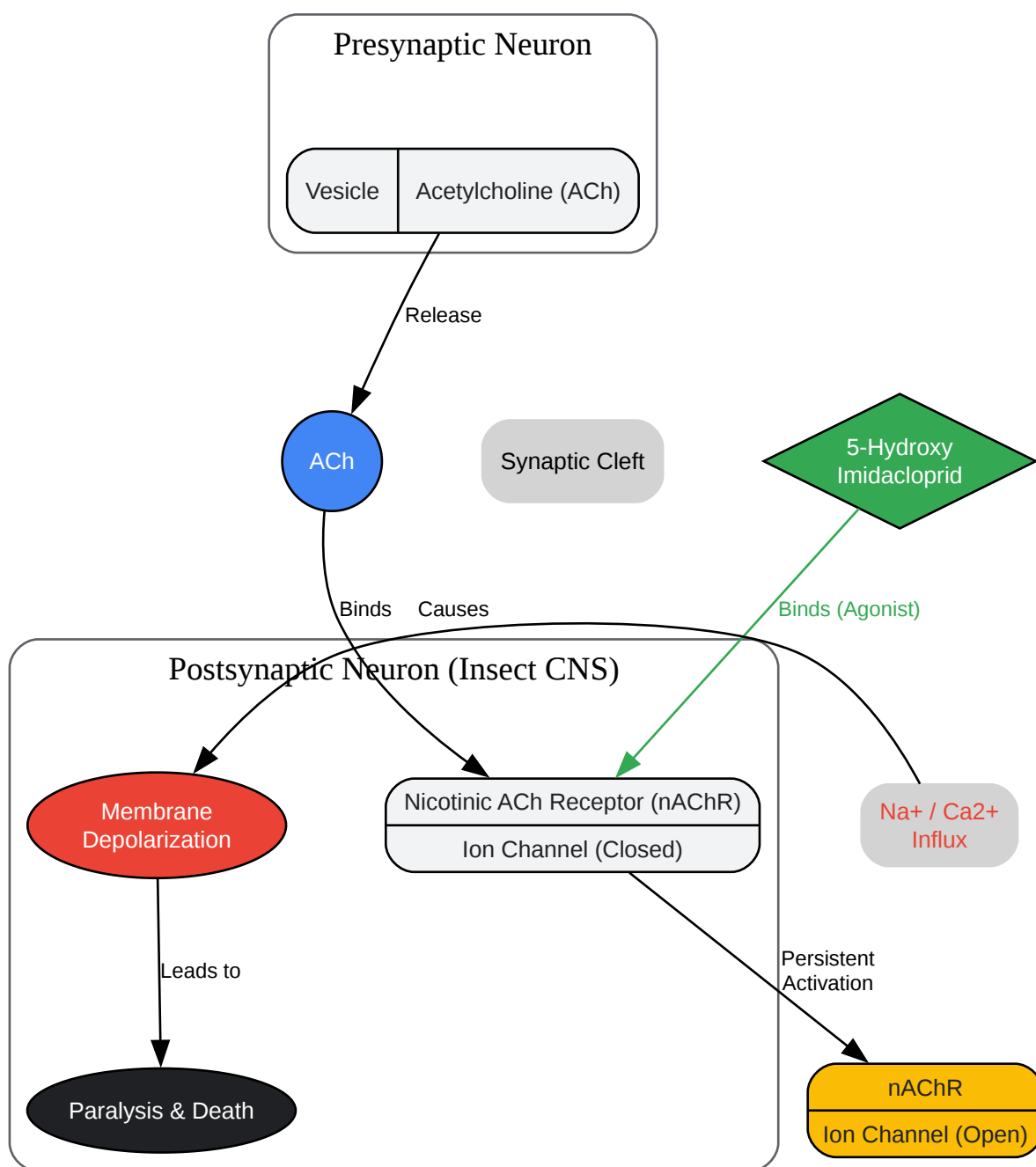
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Figure 1: Metabolic pathway of Imidacloprid to 5-Hydroxy Imidacloprid.

Mechanism of Action

Similar to its parent compound, 5-Hydroxy Imidacloprid functions as a neurotoxicant. Its primary mode of action is as an agonist of the postsynaptic nicotinic acetylcholine receptors (nAChRs) in the insect central nervous system. By binding to these receptors, it mimics the action of the neurotransmitter acetylcholine (ACh), but with a much stronger and more persistent effect. This leads to a continuous and uncontrolled stimulation of the nerve cells.

The binding of 5-Hydroxy Imidacloprid to nAChRs opens ion channels, causing an influx of sodium ions and subsequent depolarization of the postsynaptic membrane. This results in spontaneous nerve discharge. However, the compound is not easily broken down by acetylcholinesterase, the enzyme responsible for degrading ACh. This persistent activation leads to a blockage of the neuronal pathway, preventing the transmission of further nerve impulses. The ultimate result is paralysis and death of the insect. The selective toxicity of neonicotinoids towards insects compared to mammals is largely attributed to their higher binding affinity for insect nAChRs.



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Figure 2: Agonistic action of 5-Hydroxy Imidacloprid on insect nAChRs.

Toxicological Data

The toxicity of 5-Hydroxy Imidacloprid has been evaluated in non-target organisms, particularly honeybees (*Apis mellifera*). While it is toxic, studies indicate it is generally less acutely toxic

than its parent compound, Imidacloprid, and the olefin metabolite. However, under chronic exposure, its toxicity is significant.

Data Tables

Table 1: Acute Toxicity of 5-Hydroxy Imidacloprid in Honeybees (*Apis mellifera*)

Species	Route	Endpoint	Value	Reference
<i>Apis mellifera</i>	Oral	LD50	~200 ng/bee	

LD50 (Median Lethal Dose): The dose required to kill 50% of the test population.

Table 2: Comparative Acute Oral Toxicity in Honeybees (*Apis mellifera*)

Compound	48h LD50 (ng/bee)	Relative Toxicity to Imidacloprid	Reference
Imidacloprid	~60	1.0x	
5-Hydroxy Imidacloprid	~200	~0.3x	
Olefin	~30	~2.0x	

Table 3: Chronic Toxicity of Imidacloprid and its Metabolites in Honeybees (*Apis mellifera*)

Compound	Exposure	Observation	Note	Reference
Imidacloprid & Metabolites (including 5-Hydroxy Imidacloprid)	10 days, oral (in sucrose solution)	All tested compounds were toxic. 50% mortality reached at ~8 days.	Toxicity was observed at doses 200 to 20,000 times lower than acute LD50 for 5-Hydroxy Imidacloprid.	
5-Hydroxy Imidacloprid	10 days, oral	Mortality increased with concentration (0.1, 1, and 10 mg/L).	Demonstrates a dose-dependent chronic effect.	

Specific Toxicological Endpoints

Neurotoxicity

Acute intoxication of honeybees with 5-Hydroxy Imidacloprid results in clear symptoms of neurotoxicity. Initial signs include hyperactivity, hyperresponsiveness, and trembling. These are followed by a subsequent phase of hypoactivity and hyporesponsiveness, which is characteristic of the overstimulation and eventual blockage of nAChRs.

Cytotoxicity and Genotoxicity

While specific studies on 5-Hydroxy Imidacloprid are limited, research on the parent compound, Imidacloprid, has demonstrated cytotoxic and genotoxic potential in various cell lines, including human peripheral blood lymphocytes and HepG2 cells. Imidacloprid has been shown to induce DNA damage, which could be a result of direct interaction with DNA or through the generation of reactive oxygen species (ROS). One study noted an inverse correlation between the detectability of 5-Hydroxy Imidacloprid and basophil percentage in humans, though the toxicological significance of this finding requires further investigation.

Reproductive and Developmental Toxicity

Data specifically for 5-Hydroxy Imidacloprid is scarce. However, studies on Imidacloprid have indicated potential reproductive and developmental effects in mammals at certain dose levels. In rats, high doses of Imidacloprid administered during gestation resulted in reduced embryo development.

Experimental Protocols

Detailed experimental methodologies are critical for the interpretation and replication of toxicological data. Below are representative protocols for key assays used to evaluate the toxicity of neonicotinoid metabolites.

Protocol 1: Acute Oral Toxicity in Honeybees (Modified from Suchail et al.)

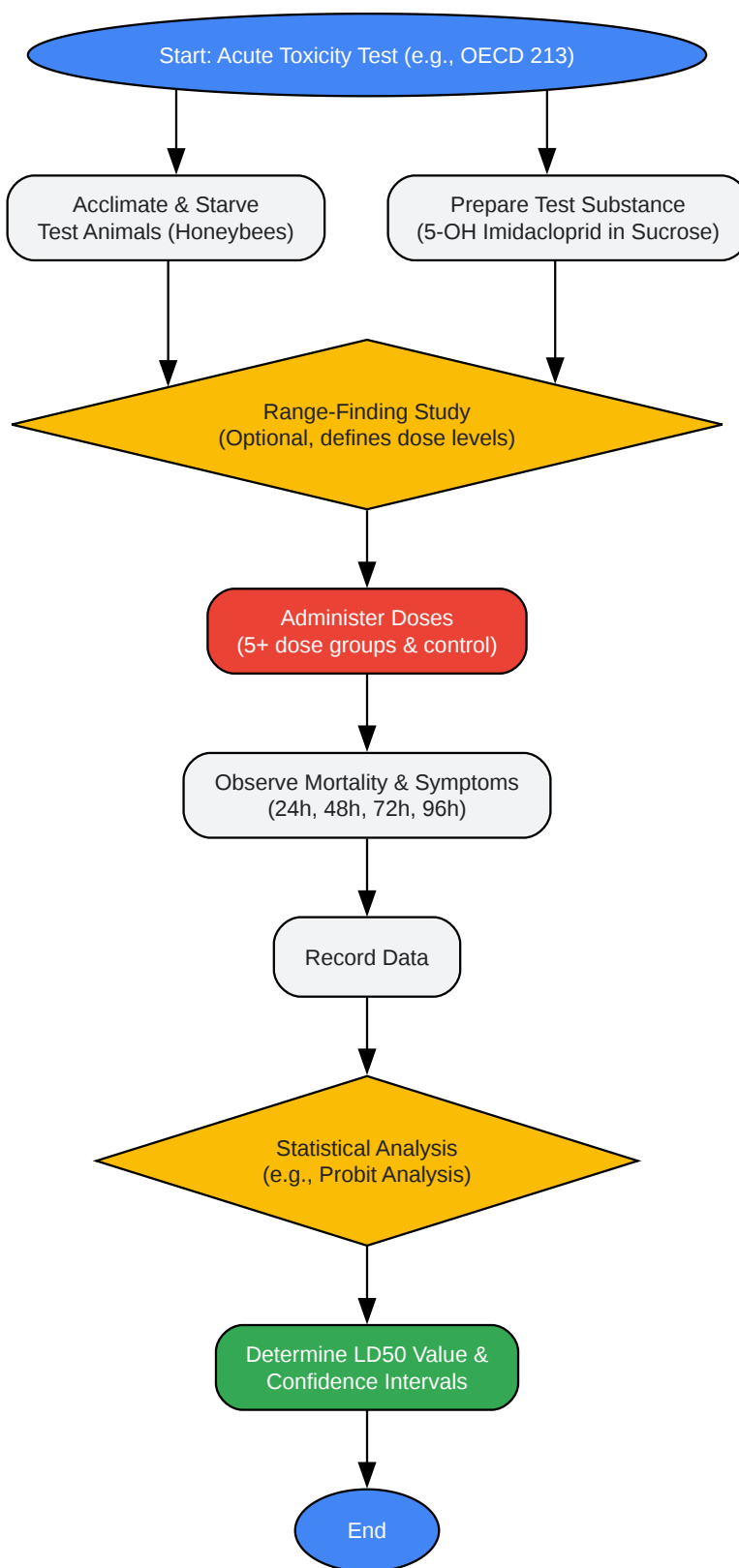
- Test Organisms: Adult worker honeybees (*Apis mellifera*) collected from a healthy, pesticide-free colony.
- Test Substance Preparation: 5-Hydroxy Imidacloprid is dissolved in a suitable solvent (e.g., acetone) and then serially diluted in a 50% (w/v) sucrose solution to achieve the desired final concentrations. A control group receives the sucrose solution with the solvent only.
- Exposure:
 - Bees are starved for 2-4 hours prior to the experiment.
 - Individual bees are housed in small cages.
 - Each bee is individually fed a precise volume (e.g., 10 μ L) of the dosed sucrose solution using a micropipette. Doses typically range from 1 to 1000 ng/bee.
- Observation:
 - Mortality and clinical signs of toxicity (e.g., hyperactivity, tremors, paralysis) are recorded at specific time points (e.g., 4, 24, 48, 72, and 96 hours) post-exposure.
 - Bees are considered dead if they are immobile and do not respond to gentle prodding.

- **Data Analysis:** The LD50 value and its 95% confidence intervals are calculated using probit analysis.

Protocol 2: In Vitro Cytotoxicity Assessment (MTT Assay)

- **Cell Culture:** Human cell lines (e.g., HepG2 liver cells or SH-SY5Y neuroblastoma cells) are cultured in appropriate medium (e.g., DMEM) supplemented with fetal bovine serum and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO₂.
- **Exposure:**
 - Cells are seeded into 96-well plates at a predetermined density and allowed to attach overnight.
 - The culture medium is replaced with a medium containing various concentrations of 5-Hydroxy Imidacloprid (and a vehicle control).
 - Cells are incubated for a specified period (e.g., 24 or 48 hours).
- **MTT Assay:**
 - After incubation, the treatment medium is removed.
 - MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (e.g., 0.5 mg/mL in serum-free medium) is added to each well.
 - The plate is incubated for 2-4 hours, allowing viable cells to reduce the yellow MTT to purple formazan crystals.
 - The MTT solution is removed, and a solubilizing agent (e.g., DMSO) is added to dissolve the formazan crystals.
- **Data Acquisition and Analysis:**
 - The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader.

- Cell viability is expressed as a percentage relative to the vehicle control.
- The IC₅₀ (concentration causing 50% inhibition of cell viability) is calculated from the dose-response curve.



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Figure 3: Workflow for an acute oral toxicity (LD50) determination.

Conclusion

5-Hydroxy Imidacloprid, a major metabolite of Imidacloprid, is a toxicologically relevant compound. It retains the parent compound's agonistic activity at insect nicotinic acetylcholine receptors, leading to neurotoxic effects. While its acute toxicity to non-target insects like honeybees is lower than that of Imidacloprid, its potential for chronic toxicity is significant. Further research is warranted to fully characterize its toxicological profile in mammals, including specific endpoints such as reproductive toxicity, genotoxicity, and carcinogenicity, to conduct a complete risk assessment. The methodologies and data presented in this guide provide a foundational understanding for researchers and professionals in the fields of toxicology and drug development.

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